

Personal protective equipment for handling (1S)-Chrysanthemolactone

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Essential Safety and Handling Guide for (1S)-Chrysanthemolactone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, operational, and disposal protocols for handling **(1S)-Chrysanthemolactone** in a laboratory setting. Given the absence of a comprehensive Safety Data Sheet (SDS), this compound must be treated as a substance with unknown toxicity, necessitating stringent safety measures to minimize exposure and ensure a safe working environment.

Quantitative Data Summary

While detailed toxicological data for **(1S)-Chrysanthemolactone** is not readily available, the following physical and chemical properties have been compiled from various chemical databases.



Property	Value	Source
Chemical Name	(1S)-4,4,7,7-tetramethyl-3-oxabicyclo[4.1.0]heptan-2-one	The Good Scents Company[1]
CAS Number	14087-71-9	InvivoChem, TargetMol, ChemNet[2][3][4]
Molecular Formula	C10H16O2	InvivoChem, TargetMol, ChemNet[2][3][4]
Molecular Weight	168.23 g/mol	InvivoChem, TargetMol, ChemNet[2][3][4]
Appearance	Solid at room temperature	InvivoChem[2]
Melting Point	80-83°C	InvivoChem, ChemNet[2][4]
Boiling Point	235.6°C at 760 mmHg	InvivoChem, ChemNet[2][4]
Density	0.992 g/cm ³	InvivoChem, ChemNet[2][4]
Flash Point	90.1°C (estimated)	The Good Scents Company, ChemNet[1][4]
Solubility	Soluble in alcohol. Water solubility estimated at 898 mg/L at 25°C.	The Good Scents Company[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.	TargetMol[3]

Operational Plan: Handling and Personal Protective Equipment (PPE)

Due to the unknown toxicological profile of **(1S)-Chrysanthemolactone**, a cautious approach is mandatory. The following procedures are based on best practices for handling chemicals of unknown toxicity and lactone compounds.

Engineering Controls



- Ventilation: All handling of (1S)-Chrysanthemolactone, especially when in solid (powder) form or as a solution, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5][6]
- Designated Area: Establish a designated area within the laboratory for the handling and storage of this compound to prevent cross-contamination.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to prevent skin, eye, and respiratory exposure.

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles should provide a complete seal around the eyes. A face shield should be worn over goggles during procedures with a high risk of splashing.[7][8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Double-gloving is recommended. Gloves should be inspected for integrity before each use and changed immediately if contaminated.[7]
Body Protection	Flame-resistant laboratory coat	The lab coat should be fully buttoned to provide maximum coverage.[7]
Respiratory Protection	Not generally required if handled in a fume hood	If work cannot be performed in a fume hood, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used after a formal risk assessment and as part of a respiratory protection program.[7][9]





Experimental Protocol: Step-by-Step Handling

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly.
 Assemble all necessary equipment (e.g., spatulas, glassware, weighing paper) within the hood.
- Weighing: Carefully weigh the solid compound on weighing paper or in a tared container inside the fume hood to avoid generating dust.
- Dissolving: If preparing a solution, add the solvent to the solid slowly to prevent splashing. If heating or sonication is required, ensure the container is appropriately sealed or vented within the fume hood.
- Post-Handling: After handling, decontaminate all surfaces and equipment with a suitable solvent, followed by soap and water. The solvent rinse should be collected as hazardous waste.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.
 Do not eat, drink, or apply cosmetics in the laboratory.

Disposal Plan

All waste containing **(1S)-Chrysanthemolactone** must be treated as hazardous chemical waste. Adherence to institutional, local, state, and federal regulations is mandatory.

Waste Segregation and Containerization

- Solid Waste: Collect all solid waste, including contaminated gloves, pipette tips, and weighing paper, in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste, including reaction residues and solvent rinses, in a separate, compatible, and securely sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.[10][11]
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "(1S)-Chrysanthemolactone," and the associated hazards (e.g., "Irritant," "Toxicity Unknown").[12]

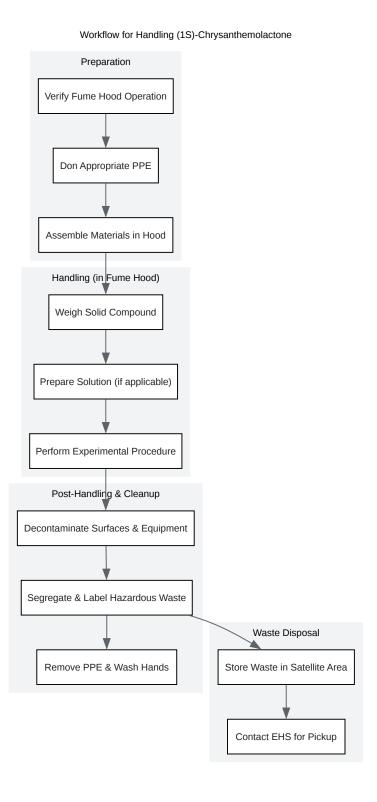


Disposal Procedure

- Accumulation: Store hazardous waste containers in a designated satellite accumulation area within the laboratory, away from general traffic and incompatible materials.
- Institutional EHS: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the hazardous waste.[11] Provide them with a complete list of the waste container's contents.
- Empty Containers: Triple-rinse empty containers that held **(1S)-Chrysanthemolactone** with a suitable solvent.[12] Collect the rinsate as hazardous waste. The rinsed container can then be disposed of according to your institution's guidelines for non-hazardous waste.

Visualized Workflow for Handling (1S)-Chrysanthemolactone





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Caption: Logical workflow for the safe handling and disposal of (1S)-Chrysanthemolactone.



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